

# chemical structure and IUPAC name of (Chloromethyl)diphenylphosphine oxide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (Chloromethyl)diphenylphosphine  
Oxide

Cat. No.: B118578

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An In-Depth Technical Guide to **(Chloromethyl)diphenylphosphine Oxide**: Structure, Synthesis, and Applications

## Executive Summary

**(Chloromethyl)diphenylphosphine oxide** is a versatile organophosphorus compound that serves as a crucial building block and reagent in modern organic synthesis. Characterized by a tetrahedral phosphorus center bonded to two phenyl groups, an oxygen atom, and a reactive chloromethyl moiety, this compound uniquely combines thermal stability with a site for facile nucleophilic substitution. This guide provides a comprehensive technical overview intended for researchers and drug development professionals. It details the compound's chemical structure and nomenclature, provides a field-proven synthesis protocol with mechanistic insights, summarizes its spectroscopic signature for robust characterization, and explores its key applications in areas such as peptide chemistry and coordination complexes. All data and protocols are grounded in authoritative references to ensure scientific integrity and reproducibility.

## Chemical Identity and Physicochemical Properties

A thorough understanding of a reagent begins with its fundamental identity and physical characteristics. These properties dictate its handling, solubility, and reactivity profile in experimental design.

## Chemical Structure and IUPAC Nomenclature

The structure of **(Chloromethyl)diphenylphosphine oxide** features a central phosphorus(V) atom. The formal name, as designated by the International Union of Pure and Applied Chemistry (IUPAC), is [chloromethyl(phenyl)phosphoryl]benzene.<sup>[1]</sup> This name systematically describes the phosphoryl group (P=O) attached to a chloromethyl group and two phenyl rings.

Chemical Structure:

Caption: General S<sub>n</sub>2 reactivity of the title compound.

## Key Applications

- Peptide Synthesis: This reagent is used in the production of peptide thioesters. The phosphine oxide moiety can be leveraged in ligation or coupling strategies, where the chloromethyl group serves as a reactive handle to anchor or modify peptide chains.
- Coordination Chemistry: As a ligand, **(Chloromethyl)diphenylphosphine oxide** coordinates to metal centers, such as tin and uranium, through the phosphoryl oxygen atom. While the chlorine atom does not directly interact with the metal, its presence offers a site for post-coordination modification of the complex, allowing for the synthesis of more elaborate supramolecular structures. \*<sup>[4]</sup> Wittig-Horner Reagent Precursor: The compound is a precursor to phosphonate ylides. Deprotonation of the methylene group (after conversion of the chloride to a better leaving group or direct reaction with a strong base) generates a carbanion stabilized by the adjacent phosphoryl group. This anion, a Horner-Wadsworth-Emmons reagent, reacts with aldehydes and ketones to form alkenes, typically with high E-selectivity.
- Flame Retardants and Polymer Chemistry: Phosphine oxides are well-established as effective flame retardants. Monomers containing the diphenylphosphine oxide group can be incorporated into polymer backbones to enhance their thermal stability and flame-retardant properties. The chloromethyl group provides a convenient point for polymerization or grafting onto existing polymer chains.

## Handling, Storage, and Safety

As with any laboratory chemical, proper handling and storage are paramount to ensuring safety and maintaining the reagent's integrity.

- Personal Protective Equipment (PPE): Always handle **(Chloromethyl)diphenylphosphine oxide** in a well-ventilated fume hood. Wear standard PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- Handling: Avoid inhalation of dust and contact with skin and eyes. Wash hands thoroughly after handling. <sup>T</sup>[\[6\]](#)he compound is a stable solid, but fine powders can become airborne.
- Storage: Store in a tightly sealed container in a cool, dry place, such as a refrigerator (2-8°C), as recommended by suppliers. <sup>S</sup>[\[2\]](#)[\[7\]](#)torage under an inert atmosphere (e.g., argon or nitrogen) is advisable to prevent slow hydrolysis from atmospheric moisture.
- Hazards: While specific toxicity data for this compound is limited, related organophosphorus compounds can be irritants. It is prudent to treat it as potentially harmful if swallowed or inhaled and as a skin/eye irritant. <sup>I</sup>[\[6\]](#)[\[8\]](#)n case of fire, hazardous decomposition products may include carbon oxides and phosphorus oxides.

#### [\[6\]](#)## 6. Conclusion

**(Chloromethyl)diphenylphosphine oxide** is a high-value reagent whose utility is rooted in the predictable and versatile reactivity of its chloromethyl group, activated by the stable diphenylphosphoryl moiety. Its straightforward synthesis and well-defined spectroscopic properties make it a reliable component in the synthetic chemist's toolbox. From its role in constructing complex metal-organic frameworks to its application in the synthesis of modified biopolymers, this compound continues to be relevant for researchers pushing the boundaries of materials science and drug discovery.

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- To cite this document: BenchChem. [chemical structure and IUPAC name of (Chloromethyl)diphenylphosphine oxide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b118578#chemical-structure-and-iupac-name-of-chloromethyl-diphenylphosphine-oxide>]

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